Transcriptome Analysis of the Conus striatus Venom Duct: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Conus striatus*
CAS No.:	*150433-82-2*
Cat. No.:	*B1177102*

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This technical guide provides a comprehensive overview of the methodologies and findings related to the transcriptome analysis of the venom duct of **Conus striatus**, the striated cone snail. The venom of this marine mollusk is a rich source of novel bioactive peptides, known as conotoxins, which have significant potential for therapeutic drug development. This document summarizes key quantitative data, details the experimental protocols for transcriptome sequencing and analysis, and provides a visual representation of the experimental workflow.

Data Presentation

The following tables summarize the quantitative data from the transcriptome analysis of the **Conus striatus** venom duct, primarily based on the findings of Liao et al. (2022).[1]

Table 1: Conotoxin Precursors Identified in the **Conus striatus** Venom Duct

This table provides a comparative summary of the number of conotoxin precursors identified using Next-Generation Sequencing (Illumina) and Third-Generation Sequencing (PacBio).

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Sequencing Platform	Number of Identified Conotoxin Precursors
Illumina (NGS)	82
PacBio (TGS)	366
Total Unique Precursors	428

Data sourced from Liao et al. (2022).[1]

Table 2: Distribution of Conotoxin Gene Superfamilies in the **Conus striatus** Venom Duct

This table outlines the various conotoxin gene superfamilies identified through the combined transcriptome analysis. The venom duct transcriptome is dominated by the A and O superfamilies.[1]

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Gene Superfamily	Number of Identified Sequences
A	103
O1	149
O2	23
O3	11
M	34
T	21
W	15
B1	5
R	3
S	2
Z	2
Unassigned	15
Total	428

Data compiled from Liao et al. (2022).[1]

Table 3: Top 5 Most Highly Expressed Conotoxins in the *Conus striatus* Venom Duct

This table lists the top 5 conotoxins with the highest expression levels, quantified as Fragments Per Kilobase of transcript per Million mapped reads (FPKM).

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Transcript ID	Superfamily	FPKM Value	Putative Identification
Ts-165	O1	37,365.27	ω-conotoxin SVIA
Ts-147	Contryphan	-	Contryphan
-	A	High	κA-conotoxins
-	W	Low	W superfamily conotoxins
-	Z	Low	Z superfamily conotoxins

FPKM values and identifications are based on data from Liao et al. (2022). Note that specific FPKM values for all top expressed conotoxins were not available in the primary source.[1]

Experimental Protocols

The following protocols are detailed methodologies for the key experiments involved in the transcriptome analysis of the **Conus striatus** venom duct.

Sample Collection and RNA Extraction

- Specimen Collection: Specimens of **Conus striatus** are collected from their natural habitat (e.g., the South China Sea).
- Tissue Dissection: The venom duct, along with other tissues like the radular sheath, venom gland, and salivary gland, is dissected from the snail.
- RNA Preservation: The dissected tissues are immediately stored in an RNA preservation solution (e.g., RNA later) to prevent RNA degradation.
- RNA Extraction: Total RNA is extracted from the tissues using a TRIzol-based method or a commercial RNA extraction kit, following the manufacturer's instructions. The quality and quantity of the extracted RNA are assessed using a spectrophotometer (e.g., NanoDrop) and an Agilent 2100 Bioanalyzer.

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Illumina (NGS) Library Preparation and Sequencing

- mRNA Purification: mRNA is purified from the total RNA using oligo(dT) magnetic beads.
- Fragmentation and cDNA Synthesis: The purified mRNA is fragmented into smaller pieces. First-strand cDNA is synthesized using random hexamer primers, followed by second-strand cDNA synthesis.
- End Repair and Ligation: The ends of the double-stranded cDNA are repaired, and an 'A' base is added to the 3' end. Sequencing adapters are then ligated to the fragments.
- PCR Amplification: The ligated products are amplified by PCR to create the final cDNA library.
- Sequencing: The library is sequenced on an Illumina sequencing platform (e.g., HiSeq) to generate paired-end reads.

PacBio (TGS) Library Preparation and Sequencing

- cDNA Synthesis: Full-length cDNA is synthesized from the total RNA using a commercial kit (e.g., SMARTer PCR cDNA Synthesis Kit).
- Library Construction: The full-length cDNA is used to construct a SMRTbell library for PacBio sequencing. This involves DNA damage repair, end repair, and ligation of hairpin adapters.
- Sequencing: The SMRTbell library is sequenced on a PacBio Sequel platform to generate long reads.

Bioinformatic Analysis of Transcriptome Data

- Data Pre-processing: Raw sequencing reads from both Illumina and PacBio platforms are pre-processed to remove low-quality reads, adapter sequences, and other artifacts.
- Transcriptome Assembly:
  - Illumina Data: The short reads are assembled de novo using software such as Trinity.

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  - PacBio Data: The long reads are processed to generate high-quality consensus sequences.

- Error Correction: The PacBio long reads are corrected using the high-quality Illumina short reads to improve the accuracy of the transcriptome assembly.

- Gene Annotation: The assembled transcripts are annotated by comparing them against public databases such as NCBI Nr, Swiss-Prot, GO, and KEGG.

- Conotoxin Identification:

  - A local database of known conotoxin sequences is created from sources like the ConoServer database.

  - The assembled transcripts are searched against this local database using BLAST to identify putative conotoxin sequences.

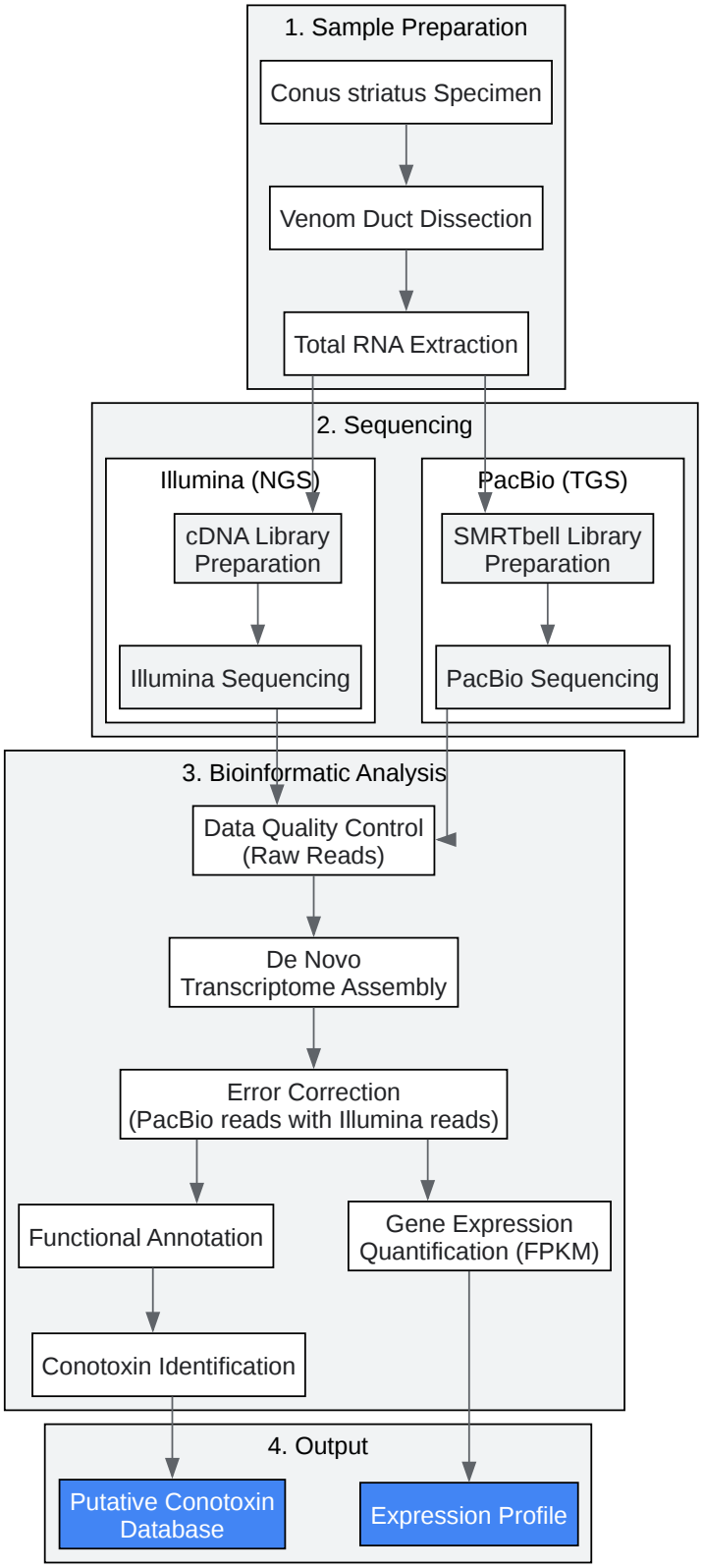
  - Specialized software like ConoPrec may be used for more accurate prediction of conotoxin precursors, including the signal, pro-, and mature peptide regions.

- Expression Analysis: The Illumina reads are mapped back to the assembled transcriptome, and the expression levels of the transcripts are quantified using methods like FPKM.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the transcriptome analysis of the **Conus striatus** venom duct.

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Experimental and bioinformatic workflow for **Conus striatus** venom duct transcriptome analysis.

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References

- 1. Frontiers | High conopeptide diversity in Conus striatus: Revealed by integration of two transcriptome sequencing platforms [frontiersin.org]
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